

Technical Support Center: PQR620 In Vivo Protocols

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Compound of Interest

Compound Name: PQR620

Cat. No.: B1150041

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Subject: PQR620 Toxicity, MTD, and Formulation Guide for Murine Models

Executive Summary

PQR620 is a highly potent, ATP-competitive, and brain-penetrant inhibitor of mTORC1 and mTORC2.^[1] Unlike rapalogs (which are allosteric and primarily target mTORC1), **PQR620** targets the catalytic site, offering broader pathway inhibition. However, this potency requires precise dosing to avoid metabolic toxicity (hyperglycemia) and immunosuppression.

This guide addresses the three most common support tickets we receive: solubility issues, dosing limits (MTD), and toxicity monitoring.

Part 1: Quick Reference Dashboard

Parameter	Value	Notes
Compound Class	Dual mTORC1/2 Inhibitor	ATP-competitive; Brain Penetrant
Max Tolerated Dose (MTD)	150 mg/kg (Mice)	Single dose / Short-term tolerability [1]
Therapeutic Dose	50 – 100 mg/kg	Daily (QD), Oral (PO) [1][2]
Route of Administration	Oral Gavage (PO)	Preferred route for efficacy studies
Vehicle	10% DMSO + 90% (20% HP- β -CD)	Critical: Must be prepared fresh
Half-Life (t _{1/2})	> 5 hours	Plasma and Brain
Brain:Plasma Ratio	~1.6	Excellent BBB penetration [2]

Part 2: Formulation & Solubility (Troubleshooting)

User Issue: "I cannot get **PQR620** into solution using standard PBS or Methylcellulose. It precipitates immediately."

Technical Insight: **PQR620** is a lipophilic small molecule. It requires a co-solvent system involving a polar organic solvent (DMSO) and a solubilizing agent (Cyclodextrin) to maintain stability in an aqueous environment.

Validated Formulation Protocol

Target Concentration: 5 mg/mL (for 50 mg/kg dose at 10 mL/kg volume) Vehicle Components:

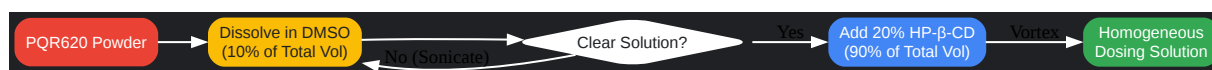
- Dimethyl Sulfoxide (DMSO), anhydrous.
- 20% (w/v) Hydroxypropyl- β -cyclodextrin (HP- β -CD) in sterile water.

Step-by-Step Procedure:

- Weighing: Weigh the required amount of **PQR620** powder.

- Primary Solubilization: Add 10% of the final volume as pure DMSO.
 - Action: Vortex vigorously and sonicate at 37°C until the powder is completely dissolved and the solution is clear yellow.
 - Critical Check: Do not proceed if particles are visible.
- Secondary Solubilization: Slowly add 90% of the final volume of the 20% HP- β -CD solution.
 - Action: Add in small aliquots while vortexing to prevent "crashing out" (precipitation).
 - Final Step: Sonicate for 5–10 minutes. The result should be a homogeneous solution.

Visual Workflow (Formulation):



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Caption: Step-by-step solubilization workflow to prevent precipitation of **PQR620**.

Part 3: Dosing & Maximum Tolerated Dose (MTD)

User Issue: "Literature mentions an MTD of 150 mg/kg, but my mice are losing weight at 100 mg/kg. Why?"

Technical Insight: The MTD of 150 mg/kg refers to acute tolerability (short-term or single-dose) [1]. For chronic efficacy studies (e.g., 21-day tumor growth inhibition), cumulative toxicity becomes a factor. The "biological effective dose" is often lower than the MTD.

Dosing Guidelines

- Efficacy Window:
 - 50 mg/kg (PO, Daily): Sufficient for robust mTORC1/2 inhibition in most xenograft models (e.g., OVCAR-3, Lymphoma) [1][2].

- 100 mg/kg (PO, Daily): High-dose efficacy. Watch for weight loss >10%.
- Species Differences:
 - Mice: High tolerance (MTD ~150 mg/kg).
 - Rats: significantly lower tolerance (MTD ~30 mg/kg). Do not extrapolate mouse doses to rats without allometric scaling.
- Schedule:
 - Daily (QD) dosing is standard due to the ~5-hour half-life.
 - If weight loss exceeds 15%, switch to an intermittent schedule (e.g., 5 days on / 2 days off).

Part 4: Mechanism of Action & Toxicity Monitoring

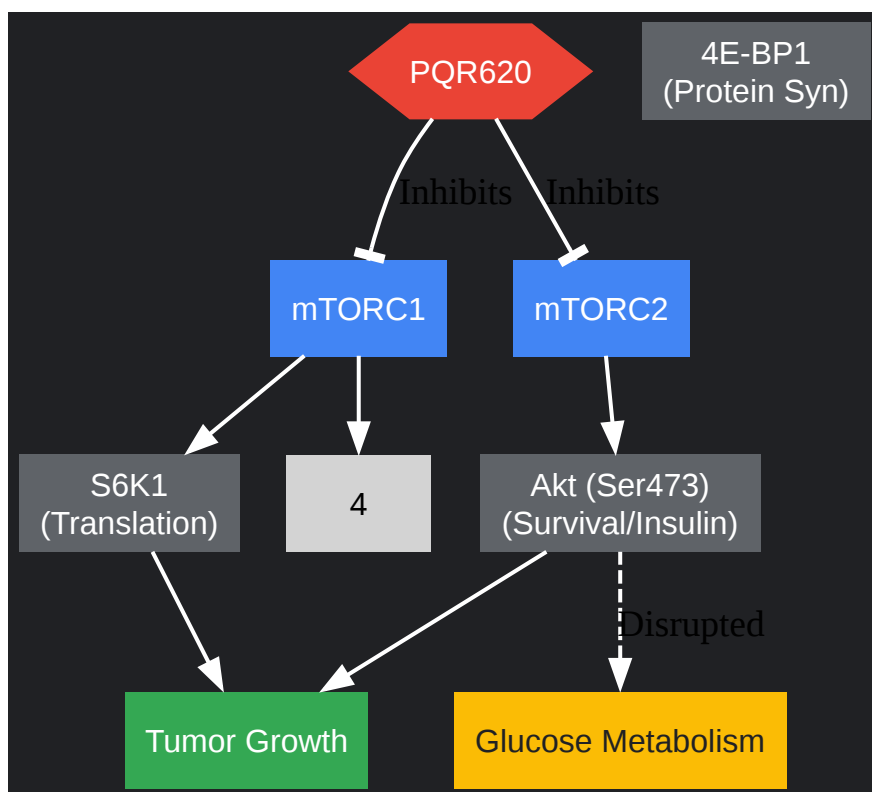
User Issue: "What specific biomarkers should I track to confirm target engagement and monitor toxicity?"

Technical Insight: **PQR620** competes with ATP at the mTOR kinase domain.^[1] This blocks both mTORC1 (regulating cell growth/translation) and mTORC2 (regulating survival/cytoskeleton).

Primary Toxicity: Metabolic Dysregulation mTOR inhibition mimics a "starvation" state.

- Hyperglycemia: mTORC2 inhibition blocks Akt-mediated insulin signaling.
- Weight Loss: Due to metabolic shifts and potential appetite suppression.

Signaling Pathway Diagram:



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Caption: **PQR620** dual inhibition of mTORC1/2, leading to suppression of S6K and Akt (Ser473).

Monitoring Checklist

Symptom	Trigger Point	Action Required
Body Weight	>15% Loss	Pause dosing for 2 days; provide wet food/gel packs.
Body Weight	>20% Loss	Euthanize (Humane endpoint).
Blood Glucose	>250 mg/dL	Monitor. This is an on-target effect (insulin resistance).
Fur/Skin	Ruffled/Piloerection	Sign of distress/dehydration. Administer subcutaneous saline.

References

- Beaufils, F., et al. (2018). "Discovery and Preclinical Characterization of **PQR620**, a Highly Potent and Selective mTORC1/2 Inhibitor for Cancer and Neurological Disorders." *Journal of Medicinal Chemistry*, 61(22), 10084–10105.[2]
- Tarantelli, C., et al. (2020). "The Novel TORC1/2 Kinase Inhibitor **PQR620** Has Anti-Tumor Activity in Lymphomas as a Single Agent and in Combination with Venetoclax." *Cancers*, 12(2), 350.
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